

Proper Disposal of Methyl Nonadecanoate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Methyl nonadecanoate*

Cat. No.: *B154468*

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The safe and compliant disposal of laboratory chemicals is a critical aspect of research and development. This guide provides detailed procedural information for the proper disposal of **methyl nonadecanoate**, ensuring the safety of laboratory personnel and adherence to environmental regulations.

Safety and Handling Profile

Methyl nonadecanoate is a fatty acid methyl ester.^[1] According to safety data sheets, it is not classified as a hazardous substance under the Globally Harmonized System (GHS).^{[2][3]} It is not known to have irritating effects on the skin or eyes, nor is it a sensitizer.^[2] Despite its non-hazardous classification, it is essential to follow standard laboratory safety protocols, including wearing appropriate personal protective equipment (PPE) when handling this chemical.

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **methyl nonadecanoate** are summarized in the table below.

Property	Value
CAS Number	1731-94-8[2]
EC Number	217-056-9[2]
Molecular Formula	C ₂₀ H ₄₀ O ₂ [3][4]
Molecular Weight	312.53 g/mol
Appearance	Crystalline solid[4]
Melting Point	39-40 °C (102.2-104 °F)[2]
Flash Point	>113 °C (>235.4 °F)[2]
Density	0.84 g/cm ³ at 20 °C (68 °F)[2]
Solubility	Soluble in organic solvents like ethanol, DMSO, and dimethylformamide (DMF).[4] Sparingly soluble in aqueous buffers.[4]

Step-by-Step Disposal Procedures

The appropriate disposal method for **methyl nonadecanoate** depends on whether it is pure or mixed with other substances, as well as the quantity to be disposed of.

Scenario 1: Pure, Uncontaminated Methyl Nonadecanoate

For small quantities of pure **methyl nonadecanoate**, safety data sheets suggest that it can be disposed of with household waste.[2][5] However, it is crucial to consult and adhere to local and institutional regulations, which may have specific requirements.

Protocol:

- Regulatory Confirmation: Before proceeding, confirm with your institution's Environmental Health and Safety (EHS) department that disposal of small quantities of non-hazardous chemicals with regular waste is permitted.

- Container Preparation: Ensure the original container is empty, with as little residue as possible.
- Label Defacement: Completely remove or deface any chemical labels on the container to prevent misidentification.[\[6\]](#)
- Final Disposal: Dispose of the empty container in the regular trash.[\[6\]](#)

Scenario 2: Contaminated or Large Quantities of Methyl Nonadecanoate

If **methyl nonadecanoate** is contaminated with hazardous substances or if you are disposing of large quantities, it must be treated as chemical waste.

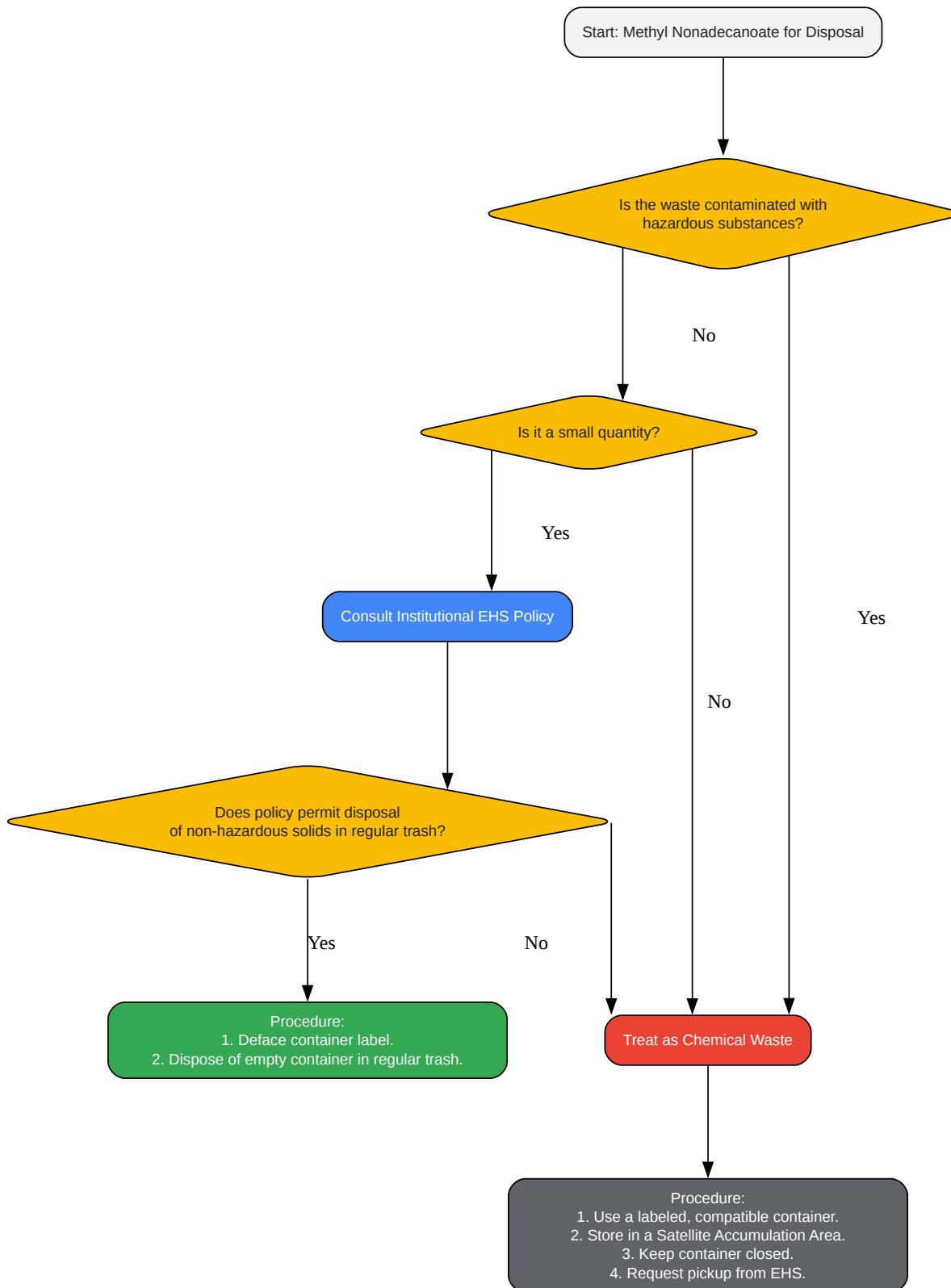
Protocol:

- Waste Identification: Classify the waste. Since pure **methyl nonadecanoate** is not hazardous, the hazard classification will depend on the contaminants. The waste mixture should be handled according to the hazards of the most hazardous component.
- Containerization:
 - Use a chemically compatible container for waste collection. Plastic containers are often preferred.[\[7\]](#)
 - The container must be in good condition, with a secure, leak-proof closure.[\[8\]](#)
 - Ideally, use the original container if it is intact and suitable.[\[9\]](#)
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" (or as required by your institution), the full chemical names of all components, and their approximate concentrations.
 - Include the date when the waste was first added to the container.
- Storage:

- Store the waste container in a designated Satellite Accumulation Area (SAA) at or near the point of generation.[7][9]
- Ensure the container is kept closed except when adding waste.[7]
- Store incompatible waste types separately to prevent dangerous reactions.[9] For example, keep acids and bases in separate containment.[9]
- Disposal Request:
 - Once the container is full or you have reached the accumulation time limit (often up to 12 months for partially filled containers), contact your institution's EHS or hazardous waste collection program to arrange for pickup.[7][10]
 - Do not pour chemical waste down the sink or drain.[6][10]
 - Evaporation of chemical waste, even in a fume hood, is not a permissible disposal method.[6][10]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **methyl nonadecanoate**.



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Caption: Decision workflow for **methyl nonadecanoate** disposal.

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